

Application Notes and Protocols for Cefodizime (sodium) Solutions in Research

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Compound of Interest

Compound Name: Cefodizime (sodium)

Cat. No.: B15708358

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These comprehensive guidelines are designed for researchers, scientists, and drug development professionals, providing detailed instructions on the preparation, storage, and application of **Cefodizime (sodium)** solutions for various research purposes.

Physicochemical Properties and Solubility

Cefodizime sodium is a third-generation cephalosporin antibiotic.^[1] For research applications, understanding its solubility and stability is critical for preparing accurate and effective solutions. Cefodizime sodium is available as a powder for reconstitution.^[1]

Table 1: Solubility of **Cefodizime (sodium)**

Solvent	Solubility	Concentration (mM)	Notes
Water	270 mg/mL[2]	~430 mM	Solutions should be prepared fresh.
DMSO (Dimethyl Sulfoxide)	100 mg/mL[3][4][5]	~159 mM[3][5]	Use fresh, moisture-free DMSO.[4]
Ethanol	Insoluble[5]	-	Can be used in some preparation processes with other solvents.[6][7]
Co-solvent Mixture 1 (for in vivo use)	≥ 4 mg/mL[3]	~6.36 mM[3]	10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline.[3]
Co-solvent Mixture 2 (for in vivo use)	≥ 2.08 mg/mL[8]	~3.31 mM[8]	10% DMSO, 90% (20% SBE-β-CD in Saline).[8]

Stability and Storage of Cefodizime (sodium) Solutions

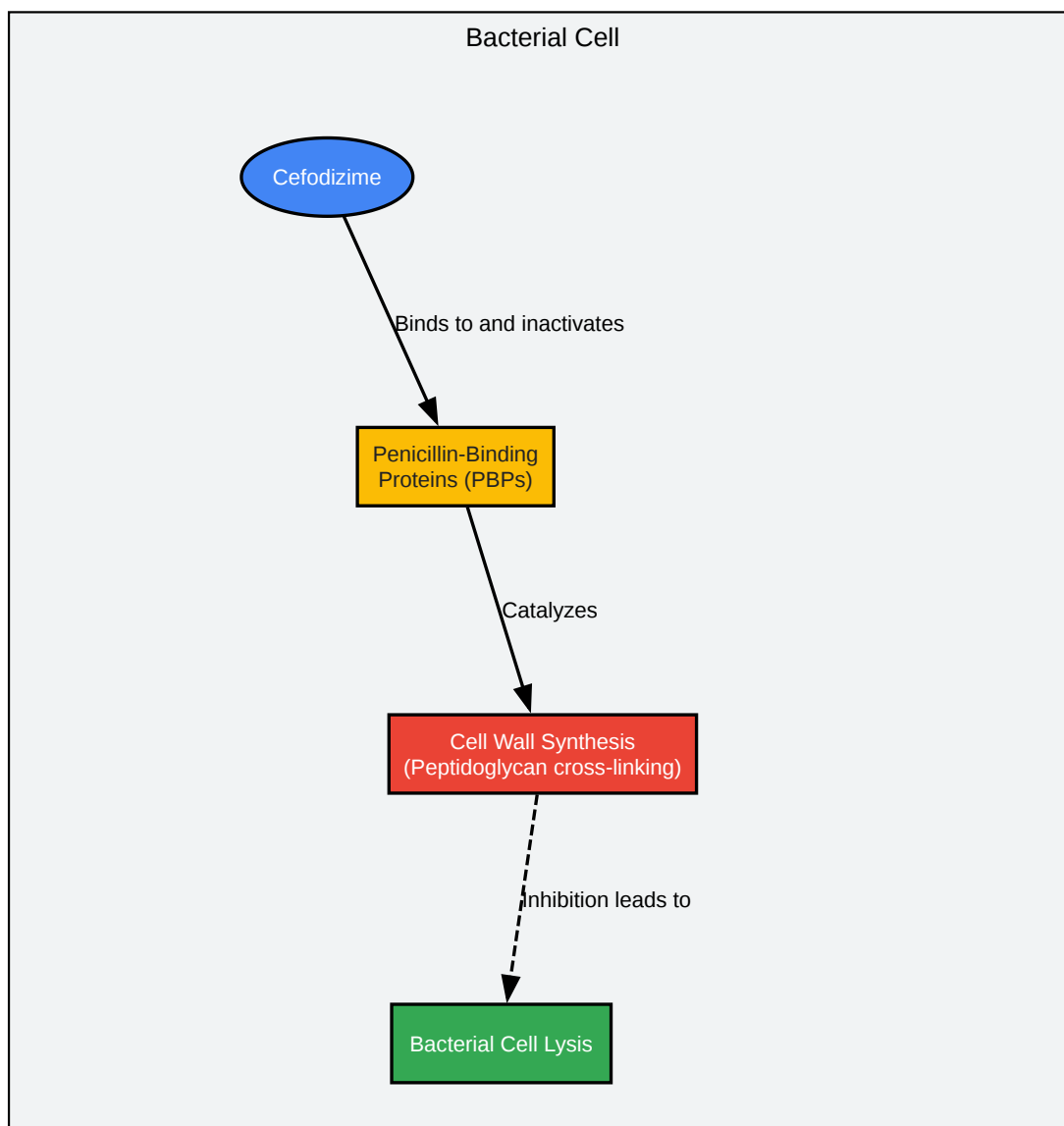
Proper storage is crucial to maintain the integrity of **Cefodizime (sodium)** solutions for reproducible experimental results.

Table 2: Storage and Stability of **Cefodizime (sodium)** Solutions

Solution Type	Storage Temperature	Duration	Notes
Powder	-20°C	3 years[3]	Store in a dry place.
Stock Solution in DMSO	-80°C	6 months[8]	Aliquot to avoid repeated freeze-thaw cycles.[8]
Stock Solution in DMSO	-20°C	1 month[8]	Sealed storage, away from moisture.[8]
Aqueous Solutions (e.g., in saline, dextrose)	Room Temperature (20-24°C)	At least 24 hours[9]	Stability may vary with the specific infusion fluid.
Aqueous Solutions (e.g., in saline, dextrose)	4°C	At least 6 days[9]	Refrigeration extends stability.
In vivo Working Solutions	Prepared Fresh	Use on the same day[8]	Recommended to ensure potency and avoid degradation.

Mechanism of Action

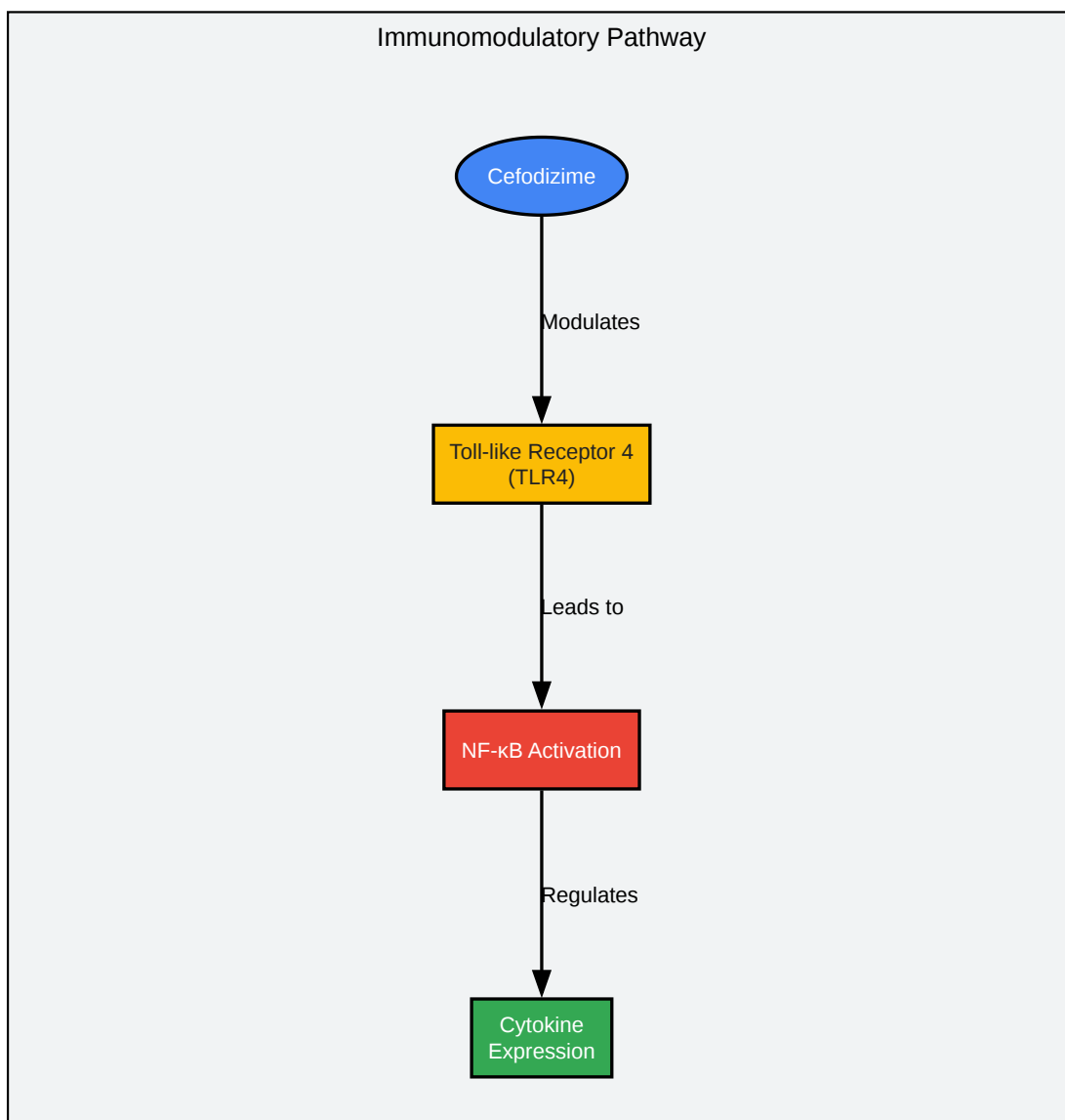
Cefodizime exerts its antibacterial effect by inhibiting bacterial cell wall synthesis. It binds to and inactivates penicillin-binding proteins (PBPs), which are essential enzymes for the cross-linking of peptidoglycan in the bacterial cell wall.[1] This disruption leads to cell lysis and bacterial death.[1]



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Cefodizime's antibacterial mechanism of action.

In addition to its antibacterial properties, Cefodizime has demonstrated immunomodulatory effects.[8][10] Research suggests that it can regulate the expression of cytokines through the Toll-like receptor 4 (TLR4) signaling pathway.[2]



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Cefodizime's immunomodulatory signaling pathway.

Experimental Protocols

Preparation of Stock Solutions

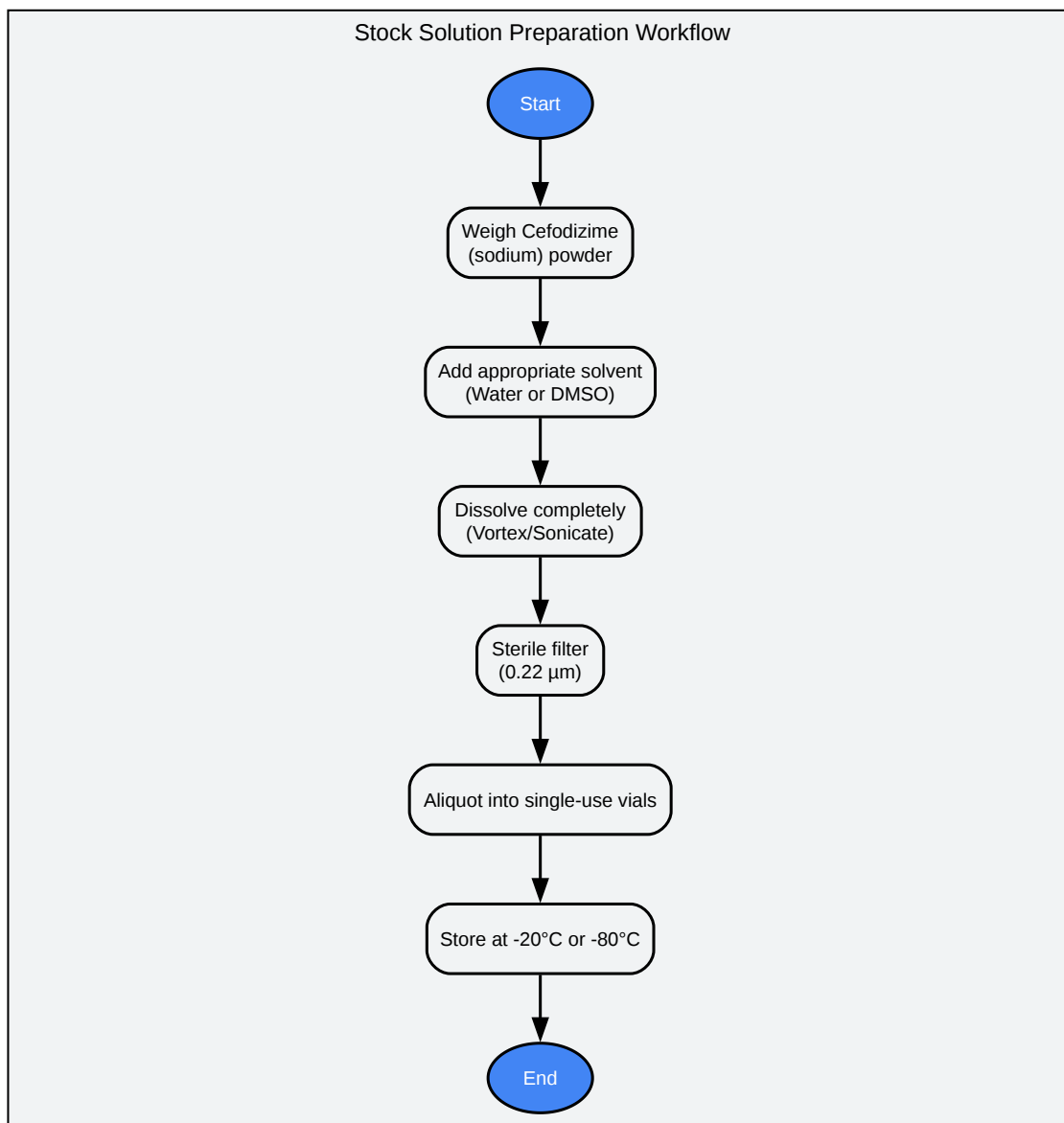
A concentrated stock solution is essential for preparing working solutions for various assays.

Protocol 1: High-Concentration Aqueous Stock Solution

- Weigh the desired amount of **Cefodizime (sodium)** powder in a sterile container.
- Add sterile, nuclease-free water to dissolve the powder. **Cefodizime (sodium)** is soluble in water up to 270 mg/mL.[\[2\]](#)
- Gently vortex or swirl to ensure complete dissolution.
- Sterilize the solution by passing it through a 0.22 µm filter.
- Aliquot the stock solution into sterile, single-use vials.
- Store aliquots at -20°C for up to 1 month or -80°C for up to 6 months.[\[8\]](#)

Protocol 2: DMSO Stock Solution

- Weigh the desired amount of **Cefodizime (sodium)** powder in a sterile container.
- Add high-purity, anhydrous DMSO to dissolve the powder. **Cefodizime (sodium)** is soluble in DMSO up to 100 mg/mL.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Gently vortex or sonicate to aid dissolution.
- Aliquot the stock solution into sterile, single-use vials.
- Store aliquots at -20°C for up to 1 month or -80°C for up to 6 months.[\[8\]](#)



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*Workflow for preparing **Cefodizime (sodium)** stock solutions.*

Preparation of Working Solutions for In Vitro Assays

Protocol 3: Solution for Minimum Inhibitory Concentration (MIC) Testing

This protocol is based on standard broth microdilution methods.

- Prepare a stock solution of **Cefodizime (sodium)** in an appropriate solvent (e.g., water or DMSO) at a concentration at least 10 times the highest concentration to be tested.
- Prepare serial two-fold dilutions of the stock solution in a sterile diluent (e.g., sterile water or saline).
- In a 96-well microtiter plate, add the appropriate volume of each Cefodizime dilution to wells containing Mueller-Hinton Broth (or another suitable bacterial growth medium).
- Inoculate each well with a standardized bacterial suspension (e.g., 0.5 McFarland standard).
- Incubate the plate under appropriate conditions for the test organism.
- The MIC is the lowest concentration of Cefodizime that inhibits visible bacterial growth.

Protocol 4: Solution for Cell-Based Immunomodulation Assays

This protocol is suitable for studying the effects of Cefodizime on immune cells, such as peripheral blood mononuclear cells (PBMCs) or specific leukocyte populations.

- Thaw a frozen aliquot of **Cefodizime (sodium)** stock solution (prepared in water or DMSO).
- Dilute the stock solution to the desired final concentrations (e.g., 1-250 µg/mL) in complete cell culture medium (e.g., RPMI-1640 or DMEM supplemented with fetal bovine serum and antibiotics).[6]
- Ensure the final concentration of the solvent (e.g., DMSO) in the cell culture is non-toxic (typically $\leq 0.5\%$).
- Add the Cefodizime working solutions to cultured immune cells.
- Co-incubate with a stimulant (e.g., lipopolysaccharide [LPS]) if investigating the modulation of an inflammatory response.
- Incubate the cells for the desired period before assessing endpoints such as cytokine production, cell proliferation, or phagocytosis.[2][6][8]

Preparation of Working Solutions for In Vivo Studies

For animal studies, **Cefodizime (sodium)** is typically administered via injection. The following are examples of formulations that can be prepared.

Protocol 5: Co-solvent Formulation for Injection

This formulation is designed to enhance the solubility and stability of Cefodizime for in vivo administration.

- Prepare a stock solution of **Cefodizime (sodium)** in DMSO (e.g., 40 mg/mL).
- In a sterile tube, add the required volume of the DMSO stock solution.
- Sequentially add PEG300, Tween 80, and saline, mixing thoroughly after each addition. A common ratio is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[3]
- Ensure the final solution is clear. If precipitation occurs, gentle warming or sonication may be used to aid dissolution.[8]
- This working solution should be prepared fresh on the day of use.[8]

Protocol 6: Aqueous Formulation for Injection

For subcutaneous or intramuscular injection, a simple aqueous solution can often be used.

- Prepare a stock solution of **Cefodizime (sodium)** in sterile water or saline.
- Dilute the stock solution to the desired final concentration for injection with sterile saline or phosphate-buffered saline (PBS).
- Ensure the final solution is clear and free of precipitates.
- This working solution should be prepared fresh on the day of use.

Safety Precautions

When handling **Cefodizime (sodium)** powder and solutions, standard laboratory safety practices should be followed. This includes wearing appropriate personal protective equipment

(PPE) such as gloves, a lab coat, and safety glasses. Work in a well-ventilated area or a chemical fume hood when handling the powder. Refer to the manufacturer's Safety Data Sheet (SDS) for detailed safety information.

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